

# A Comprehensive Technical Profile of 1-(Chloromethyl)naphthalene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(Chloromethyl)naphthalene

Cat. No.: B051744

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This document provides a detailed overview of the chemical compound **1-(Chloromethyl)naphthalene**, focusing on its nomenclature, chemical identifiers, and synonyms. The information is presented to support research and development activities where precise chemical identification is critical.

## Nomenclature and Chemical Identifiers

The accurate identification of chemical compounds is fundamental in scientific research, drug development, and chemical synthesis. **1-(Chloromethyl)naphthalene** is a derivative of naphthalene, an aromatic hydrocarbon, and serves as a key intermediate in various organic synthesis processes<sup>[1][2]</sup>.

The standard nomenclature for this compound is defined by the International Union of Pure and Applied Chemistry (IUPAC). In addition to its formal name, it is referenced by various synonyms and registry numbers across different chemical databases and commercial suppliers.

The table below summarizes the key identifiers for **1-(Chloromethyl)naphthalene**, providing a clear and comparative overview of its nomenclature.

Identifier Type	Value
IUPAC Name	1-(chloromethyl)naphthalene
CAS Number	86-52-2
Molecular Formula	C <sub>11</sub> H <sub>9</sub> Cl
Molecular Weight	176.64 g/mol
InChI Key	XMWGTKZEDLCVIG-UHFFFAOYSA-N
EC Number	201-678-2
Beilstein Number	636885
PubChem CID	6845

A summary of key chemical identifiers for **1-(Chloromethyl)naphthalene**.<sup>[3][4]</sup>

## Synonyms and Alternative Names

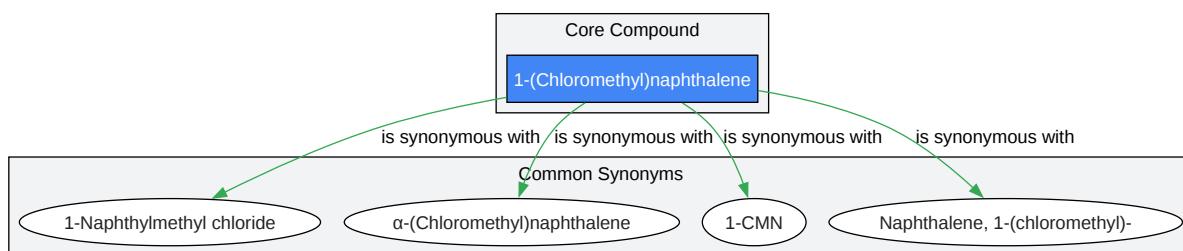
In scientific literature, patents, and commercial catalogs, **1-(Chloromethyl)naphthalene** is known by several alternative names. Awareness of these synonyms is crucial for conducting comprehensive literature searches and for sourcing chemical reagents.

The most commonly encountered synonyms are listed below:

- 1-Naphthylmethyl chloride<sup>[3][5]</sup>
- $\alpha$ -(Chloromethyl)naphthalene<sup>[3][5]</sup>
- alpha-Naphthylmethyl chloride<sup>[3]</sup>
- 1-Menaphthyl chloride<sup>[3]</sup>
- Naphthalene, 1-(chloromethyl)-<sup>[3]</sup>
- 1-CMN<sup>[3]</sup>

# Logical Relationship of Nomenclature

The relationship between the primary IUPAC name and its common synonyms can be visualized to clarify the nomenclature landscape for this compound.



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Caption: Relationship between the IUPAC name and its synonyms.

Note on Advanced Technical Data: The core request for the IUPAC name and synonyms of **1-(Chloromethyl)naphthalene** does not extend to experimental protocols or biological signaling pathways. Such data is not applicable to the fundamental chemical nomenclature of a compound. Therefore, detailed experimental methodologies and pathway diagrams, as specified in the prompt's core requirements, are not included as they fall outside the scope of this topic.

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## References

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)